

synonyms for ethyl 3-(3,4-dihydroxyphenyl)propanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl 3-(3,4-dihydroxyphenyl)propanoate

Cat. No.: B1329750

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**

Ethyl 3-(3,4-dihydroxyphenyl)propanoate, a notable derivative of caffeic acid, has garnered attention in scientific research for its potential biological activities. This guide provides a comprehensive overview of its chemical properties, synthesis, and known biological effects, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Synonyms

Ethyl 3-(3,4-dihydroxyphenyl)propanoate is recognized by several names and chemical identifiers, crucial for accurate database searches and procurement.

Identifier Type	Value
IUPAC Name	ethyl 3-(3,4-dihydroxyphenyl)propanoate
Synonyms	Ethyl 3-(3,4-dihydroxyphenyl)propionate, Benzenepropanoic acid, 3,4-dihydroxy-, ethyl ester, 3,4-Dihydroxyhydrocinnamic acid ethyl ester
CAS Number	3967-57-5[1]
Molecular Formula	C ₁₁ H ₁₄ O ₄
Molecular Weight	210.23 g/mol

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental for its application in research and development.

Property	Value
Appearance	White solid (estimated)[2]
Melting Point	39.00 to 42.00 °C (for ethyl 3-(2-hydroxyphenyl) propionate)[2]
Boiling Point	296.12 °C (estimated, for ethyl 3-(2-hydroxyphenyl) propionate)[2]
LogP	1.59350 (for ethyl 3-(2,4-dihydroxyphenyl)propionate)[3]
PSA (Polar Surface Area)	66.76 Å ² (for ethyl 3-(2,4-dihydroxyphenyl)propionate)[3]

Synthesis Protocol

The synthesis of **ethyl 3-(3,4-dihydroxyphenyl)propanoate** can be achieved through various organic chemistry routes. A common method involves the esterification of 3-(3,4-

3,4-dihydroxyphenyl)propanoic acid. While a specific detailed protocol for the title compound was not found in the immediate search results, a general esterification procedure can be outlined.

General Esterification Procedure (Fischer Esterification):

- **Reactants:** 3-(3,4-dihydroxyphenyl)propanoic acid and an excess of absolute ethanol are used as the primary reactants.
- **Catalyst:** A strong acid catalyst, such as sulfuric acid (H_2SO_4) or hydrochloric acid (HCl), is required to protonate the carboxylic acid and facilitate nucleophilic attack by the ethanol.
- **Reaction Conditions:** The reaction mixture is typically heated under reflux for several hours to drive the equilibrium towards the formation of the ester. The removal of water as it is formed can also increase the yield.
- **Work-up:** After the reaction is complete, the mixture is cooled, and the excess ethanol and acid catalyst are neutralized, often with a weak base like sodium bicarbonate solution.
- **Purification:** The crude product is then extracted with an organic solvent (e.g., ethyl acetate) and purified using techniques such as column chromatography to yield the pure **ethyl 3-(3,4-dihydroxyphenyl)propanoate**.

Biological Activity and Potential Signaling Pathways

Research suggests that **ethyl 3-(3,4-dihydroxyphenyl)propanoate** and its derivatives possess significant antioxidant and anti-inflammatory properties.^[4] These activities are likely attributed to the catechol moiety (the 3,4-dihydroxy-substituted benzene ring), which is an effective scavenger of free radicals.

Antioxidant Activity

The antioxidant capacity of phenolic compounds is often evaluated using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.^{[5][6]}

DPPH Radical Scavenging Assay Protocol:

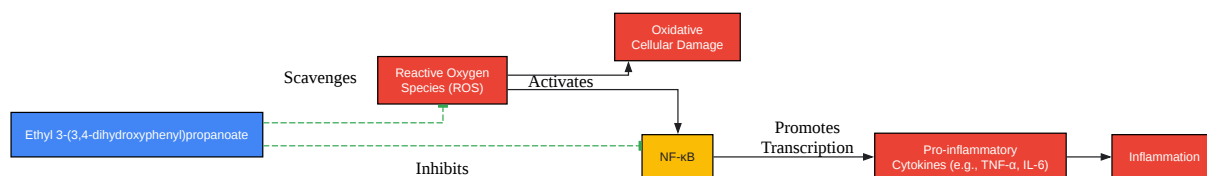
- **Reagent Preparation:** A stock solution of DPPH in a suitable solvent (e.g., methanol or ethanol) is prepared.

- Sample Preparation: Solutions of **ethyl 3-(3,4-dihydroxyphenyl)propanoate** at various concentrations are prepared.
- Reaction: The sample solutions are mixed with the DPPH solution in a microplate or cuvettes.
- Incubation: The reaction mixture is incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
- Measurement: The absorbance of the solution is measured at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- Calculation: The percentage of DPPH radical scavenging activity is calculated by comparing the absorbance of the sample solutions to that of a control (DPPH solution without the sample). The EC₅₀ value, representing the concentration of the compound required to scavenge 50% of the DPPH radicals, is then determined.[5]

Anti-inflammatory Effects

The anti-inflammatory properties of related compounds suggest that **ethyl 3-(3,4-dihydroxyphenyl)propanoate** may modulate inflammatory pathways. For instance, a similar compound, isopropyl 3-(3,4-dihydroxyphenyl) 2-hydroxypropanoate (IDHP), has been shown to protect against septic myocardial injury by regulating the GAS6/Axl-AMPK signaling pathway. [7] This pathway is involved in cellular processes like inflammation, oxidative stress, and mitochondrial dysfunction.[7]

Based on the known antioxidant and anti-inflammatory effects of phenolic compounds, a plausible signaling pathway for **ethyl 3-(3,4-dihydroxyphenyl)propanoate** can be hypothesized.

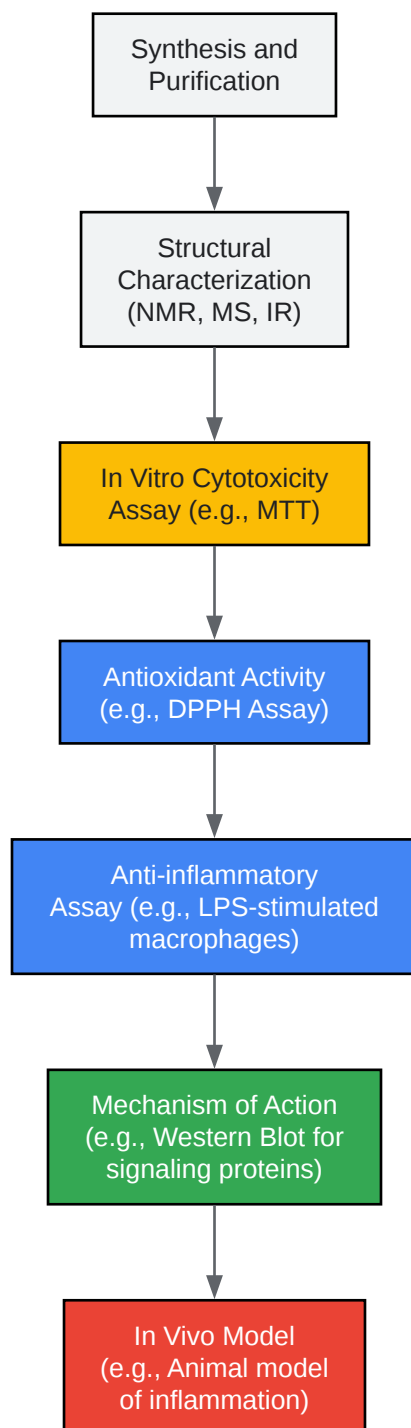


[Click to download full resolution via product page](#)

Caption: Hypothesized mechanism of antioxidant and anti-inflammatory action.

Experimental Workflows

A typical workflow for investigating the biological activity of **ethyl 3-(3,4-dihydroxyphenyl)propanoate** would involve a series of in vitro and potentially in vivo experiments.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EP1237855B1 - Crystalline form of (s)-2 ethoxy-3- 4-(2- 4-methanesulfonyloxyphenyl ethoxy) phenyl] propanoic acid - Google Patents [patents.google.com]
- 2. ethyl 3-(2-hydroxyphenyl) propionate, 20921-04-4 [thegoodscentscompany.com]
- 3. ethyl 3-(2,4-dihydroxyphenyl)propionate | CAS#:149747-03-5 | Chemsrce [chemsrc.com]
- 4. researchgate.net [researchgate.net]
- 5. EC50 estimation of antioxidant activity in DPPH· assay using several statistical programs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. Isopropyl 3-(3,4-dihydroxyphenyl) 2-hydroxypropanoate protects septic myocardial injury via regulating GAS6/Axl-AMPK signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [synonyms for ethyl 3-(3,4-dihydroxyphenyl)propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329750#synonyms-for-ethyl-3-3-4-dihydroxyphenyl-propanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com